

SJF-1528 stability and storage conditions

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Compound of Interest

Compound Name: SJF-1528

Cat. No.: B2505232

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Technical Support Center: SJF-1528

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **SJF-1528**. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Summary of Storage and Stability Data

Proper storage is crucial for maintaining the quality and activity of **SJF-1528**. Below is a summary of the recommended storage conditions for both the solid compound and solutions.

Storage Conditions

Form	Temperature	Duration	Additional Requirements
Solid	-20°C	Long-term	Protect from light, store under nitrogen. [1][2][3]
Solid (Hemihydrate)	Room Temperature	Short-term (in continental US)	May vary elsewhere. [4]
Solid (Hemihydrate)	-20°C	Long-term	Sealed storage, away from moisture.[4]
In Solvent	-80°C	Up to 6 months	Protect from light, store under nitrogen. [1][2]
In Solvent	-20°C	Up to 1 month	Protect from light, store under nitrogen. [1][2]
In Solvent (Hemihydrate)	-80°C	Up to 6 months	Sealed storage, away from moisture.[4]
In Solvent (Hemihydrate)	-20°C	Up to 1 month	Sealed storage, away from moisture.[4]

Solubility

Solvent	Maximum Concentration	Preparation Notes
DMSO	100 mM (103.06 mg/mL)	May require sonication and warming to fully dissolve.[1][5]

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **SJF-1528**.

Q1: How should I store the solid **SJF-1528** upon arrival?

A1: Upon receiving the vial, you should store solid **SJF-1528** at -20°C.[1][5] For long-term stability, it is also recommended to keep it protected from light and under a nitrogen atmosphere.[1][2][3] If you have the hemihydrate form, short-term storage at room temperature is acceptable in the continental US, but for long-term storage, -20°C in a sealed container away from moisture is recommended.[4]

Q2: What is the recommended solvent for reconstituting **SJF-1528**?

A2: The recommended solvent is Dimethyl Sulfoxide (DMSO).[1][5]

Q3: I am having trouble dissolving **SJF-1528** in DMSO. What should I do?

A3: It is noted that dissolving **SJF-1528** may require sonication and gentle warming.[1] Ensure you are using a sufficient volume of DMSO to reach your desired concentration without exceeding its maximum solubility (100 mM).

Q4: How should I store stock solutions of **SJF-1528**?

A4: For stock solutions in DMSO, storage at -80°C is recommended for up to 6 months.[1][2] For shorter-term storage, -20°C for up to one month is also acceptable.[1][2] Always protect solutions from light.[1][2] It is best practice to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q5: How many freeze-thaw cycles can a stock solution of **SJF-1528** tolerate?

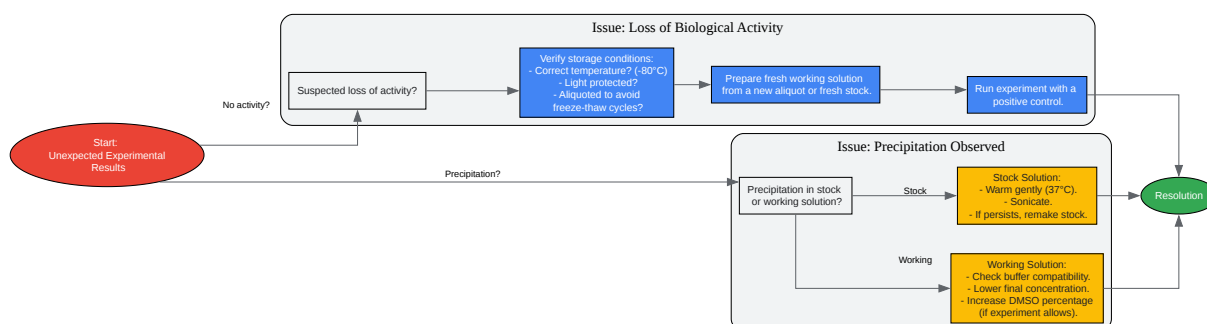
A5: While specific data on the number of tolerated freeze-thaw cycles is not available, it is a general best practice in chemical biology to minimize them. Repeated freezing and thawing can lead to compound degradation and precipitation. We strongly recommend preparing single-use aliquots of your stock solution to maintain its integrity.

Q6: Is **SJF-1528** sensitive to light?

A6: Yes, it is recommended to protect both the solid compound and solutions of **SJF-1528** from light.[1][2][3]

Troubleshooting Guide

This guide provides a systematic approach to resolving common issues encountered during experiments with **SJF-1528**.



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Caption: Troubleshooting flowchart for **SJF-1528** experimental issues.

Experimental Protocols

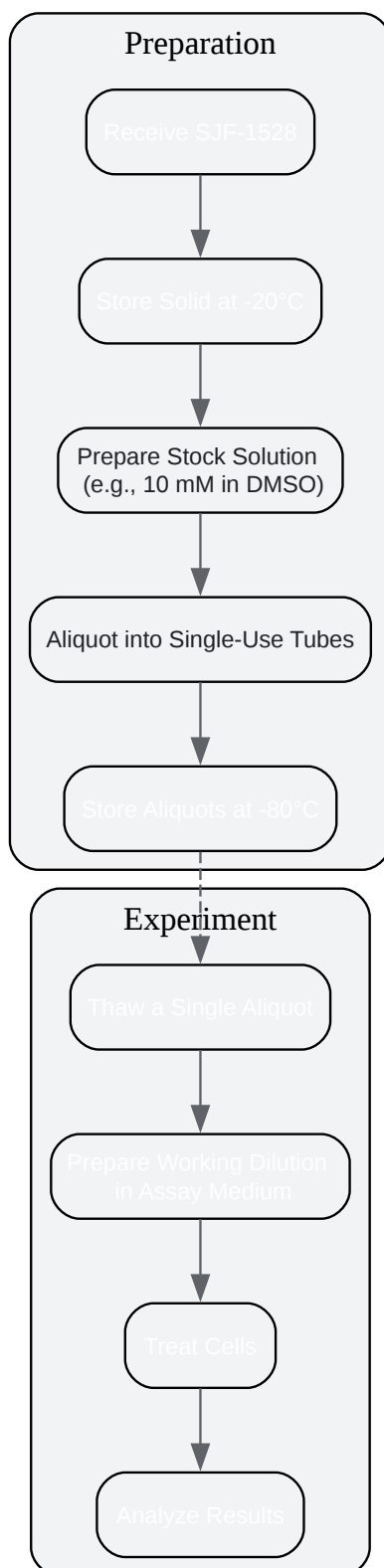
Protocol 1: Preparation of **SJF-1528** Stock Solution

- Pre-weighing: Allow the vial of solid **SJF-1528** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Weigh the desired amount of **SJF-1528** in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM).

- Solubilization: Vortex the solution. If the compound does not fully dissolve, use a sonicator bath for 5-10 minutes. Gentle warming (e.g., in a 37°C water bath) can also be applied.
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, light-protected (e.g., amber) microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months).

Protocol 2: General Experimental Workflow

The following diagram illustrates a typical workflow for using **SJF-1528** in a cell-based assay.



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